

Application Notes and Protocols for Indium-110 in Targeted Radionuclide Therapy Research

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Compound of Interest

Compound Name: *Indium-110*

CAS No.: *14133-75-6*

Cat. No.: *B1235001*

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Introduction

Indium-110 (^{110}In) is a radionuclide with emerging potential in the field of targeted radionuclide therapy, particularly within a theranostic framework alongside its metastable isomer, **Indium-110m** ($^{110\text{m}}\text{In}$). While research on ^{110}In for therapeutic applications is still in its early stages, its decay properties suggest a promising future for highly localized cancer cell destruction. This document provides a comprehensive overview of ^{110}In , including its physical characteristics, production methods, and detailed protocols for its application in preclinical targeted radionuclide therapy research.

The therapeutic rationale for ^{110}In is primarily based on its decay via electron capture, which is expected to result in the emission of a cascade of low-energy Auger electrons. These electrons have a very short range in tissue, on the nanometer scale, making them highly effective for inducing cytotoxic effects, such as DNA double-strand breaks, when the radionuclide is internalized within or in very close proximity to the nucleus of a cancer cell. This localized energy deposition minimizes damage to surrounding healthy tissues.

The theranostic pairing with ^{110m}In , a positron emitter suitable for Positron Emission Tomography (PET) imaging, allows for pre-therapeutic dosimetry and visualization of target engagement, embodying the principle of "seeing what you treat, and treating what you see."

Physical Properties of Indium-110 and its Isomers

A clear understanding of the decay characteristics of **Indium-110** is crucial for its application in radionuclide therapy. The following table summarizes the key physical properties of ^{110}In and its metastable state, ^{110m}In .

Property	Indium-110 (^{110}In)	Indium-110m (^{110m}In)
Half-life	4.92(8) hours	69.1(5) minutes
Decay Mode	Electron Capture (EC), β^+ (positron emission)	Electron Capture (EC), β^+ (positron emission)
Primary Emissions for Therapy	Auger electrons (following EC), Positrons (β^+)	Auger electrons (following EC), Positrons (β^+)
Primary Emissions for Imaging	Not ideal for standard imaging	Positrons (β^+) for PET imaging
Daughter Nuclide	^{110}Cd (Cadmium-110) (stable)	^{110}In (Indium-110)

Production of Indium-110

Indium-110 can be produced using a cyclotron. A common production route involves the proton bombardment of a Cadmium-110 (^{110}Cd) target via the $^{110}\text{Cd}(p,n)^{110}\text{In}$ nuclear reaction. [1] It is important to note that this reaction can also co-produce the metastable state, ^{110m}In . [1] The presence of the longer-lived ^{110}In ground state can be a consideration for the radiation dose delivered to the patient when ^{110m}In is used for imaging. [1] For therapeutic research focused on ^{110}In , separation of the ground state from the metastable isomer may not be necessary if the study design accounts for the presence of both.

Experimental Protocols

The following protocols are provided as a guide for researchers. Given the limited specific literature for ^{110}In , these protocols are largely based on established methods for other indium isotopes, such as Indium-111, and will likely require optimization.

Radiolabeling of Targeting Molecules with Indium-110

Targeted radionuclide therapy relies on the stable attachment of the radionuclide to a targeting moiety, such as a monoclonal antibody, peptide, or small molecule, that specifically binds to a biomarker on cancer cells. This is achieved through the use of a bifunctional chelator.

Commonly Used Chelators for Indium Isotopes:

Chelator	Full Name	Key Features
DTPA	Diethylenetriaminepentaacetic acid	Acyclic chelator, forms stable complexes with Indium.
DOTA	1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid	Macrocyclic chelator, forms highly stable complexes, often requiring heating.
NOTA	1,4,7-triazacyclononane-1,4,7-triacetic acid	Macrocyclic chelator, forms stable complexes under milder conditions.
NODAGA	1-(1,3-carboxypropyl)-4,7-carboxymethyl-1,4,7-triazacyclononane	A derivative of NOTA with favorable properties for chelation.

Protocol: Radiolabeling of a DOTA-conjugated Peptide with ^{110}In

This protocol is adapted from standard procedures for radiolabeling with Indium-111.

Materials:

- $^{110}\text{InCl}_3$ in 0.05 M HCl
- DOTA-conjugated peptide (e.g., DOTA-TATE for targeting somatostatin receptors)
- Ammonium acetate buffer (0.2 M, pH 5.5)
- Metal-free water

- Heating block or water bath
- Radio-TLC system (e.g., ITLC-SG strips and appropriate mobile phase)
- Gamma counter or dose calibrator

Procedure:

- In a sterile, metal-free microcentrifuge tube, add 10-100 µg of the DOTA-conjugated peptide.
- Add 100 µL of 0.2 M ammonium acetate buffer (pH 5.5).
- Carefully add 1-10 mCi (37-370 MBq) of $^{110}\text{InCl}_3$ to the tube. The volume should be kept to a minimum to maintain the appropriate pH.
- Gently vortex the reaction mixture.
- Incubate the reaction at 80-95°C for 15-30 minutes. The optimal temperature and time will depend on the specific peptide.
- Allow the reaction to cool to room temperature.
- Determine the radiochemical purity (RCP) using radio-TLC. A common system for DOTA-peptides is ITLC-SG strips developed with a mobile phase of 0.1 M sodium citrate. The radiolabeled peptide should remain at the origin, while free ^{110}In will move with the solvent front.
- If the RCP is below 95%, the product may be purified using a C18 Sep-Pak cartridge.

In Vitro Cell Studies

In vitro studies are essential to evaluate the binding, internalization, and cytotoxicity of the ^{110}In -labeled targeting molecule.

Protocol: In Vitro Cell Binding and Internalization Assay

Materials:

- Cancer cell line expressing the target of interest (e.g., AR42J cells for somatostatin receptor)

- Complete cell culture medium
- ^{110}In -labeled targeting molecule
- Binding buffer (e.g., PBS with 1% BSA)
- Acid wash buffer (e.g., 0.2 M glycine, pH 2.5)
- Gamma counter

Procedure:

- Plate cells in 24-well plates and allow them to adhere overnight.
- Wash the cells with binding buffer.
- Add increasing concentrations of the ^{110}In -labeled targeting molecule to the wells. For specificity, include a set of wells with a high concentration of the unlabeled targeting molecule (blocking).
- Incubate at 37°C for various time points (e.g., 30, 60, 120 minutes).
- To determine total binding, wash the cells with cold binding buffer and lyse them with 1 M NaOH. Collect the lysate for gamma counting.
- To differentiate between surface-bound and internalized radioactivity, after incubation, wash the cells with cold binding buffer.
- Add the acid wash buffer for 5-10 minutes on ice to strip off surface-bound radioactivity. Collect this fraction (surface-bound).
- Lyse the remaining cells with 1 M NaOH to collect the internalized fraction.
- Measure the radioactivity in all fractions using a gamma counter.

Protocol: In Vitro Cytotoxicity Assay (Clonogenic Assay)

This assay assesses the ability of single cells to form colonies after treatment, a measure of cell reproductive viability.

Materials:

- Target cancer cell line
- Complete cell culture medium
- ^{110}In -labeled targeting molecule
- 6-well plates
- Crystal violet staining solution

Procedure:

- Plate a known number of cells (e.g., 200-1000 cells/well) in 6-well plates and allow them to attach.
- Treat the cells with increasing concentrations of the ^{110}In -labeled targeting molecule for a defined period (e.g., 1-24 hours). Include an untreated control and a control with the unlabeled targeting molecule.
- Remove the treatment medium, wash the cells with PBS, and add fresh complete medium.
- Incubate the plates for 7-14 days, until visible colonies are formed in the control wells.
- Fix the colonies with methanol and stain with crystal violet.
- Count the number of colonies (typically >50 cells) in each well.
- Calculate the surviving fraction for each treatment group relative to the untreated control.

In Vivo Animal Studies

Preclinical animal models are crucial for evaluating the biodistribution, therapeutic efficacy, and toxicity of ^{110}In -labeled compounds.

Protocol: Biodistribution Study in Tumor-Bearing Mice

Materials:

- Tumor-bearing mice (e.g., nude mice with subcutaneous xenografts of the target cancer cell line)
- ^{110}In -labeled targeting molecule
- Anesthesia
- Gamma counter

Procedure:

- Inject a known activity (e.g., 1-5 μCi or 37-185 kBq) of the ^{110}In -labeled targeting molecule intravenously into the tail vein of tumor-bearing mice.
- At various time points post-injection (e.g., 1, 4, 24, 48 hours), euthanize a cohort of mice (n=3-5 per time point).
- Dissect major organs and the tumor.
- Weigh each tissue and measure the radioactivity using a gamma counter.
- Calculate the percentage of injected dose per gram of tissue (%ID/g) for each organ and the tumor.

Protocol: Therapeutic Efficacy Study in Tumor-Bearing Mice

Materials:

- Tumor-bearing mice with established tumors of a specific size.
- Therapeutic dose of the ^{110}In -labeled targeting molecule.
- Calipers for tumor measurement.

Procedure:

- Randomize mice into treatment and control groups.
- Administer a therapeutic dose of the ^{110}In -labeled targeting molecule (e.g., via tail vein injection). Control groups may receive saline or the unlabeled targeting molecule.
- Measure tumor volume (e.g., using calipers, $\text{Volume} = 0.5 \times \text{Length} \times \text{Width}^2$) and body weight of the mice regularly (e.g., 2-3 times per week).
- Monitor the mice for any signs of toxicity.
- Continue the study until a predefined endpoint is reached (e.g., tumor volume in the control group reaches a certain size).
- Plot tumor growth curves and compare the outcomes between the treatment and control groups to assess therapeutic efficacy.

Signaling Pathways and Therapeutic Mechanism

The therapeutic efficacy of ^{110}In is dependent on the targeting of specific signaling pathways that are overexpressed in cancer cells. For example, if a somatostatin analog like DOTA-TATE is used, it will target the somatostatin receptor 2 (SSTR2). Upon binding, the receptor-ligand complex is internalized via endocytosis. The ^{110}In is then localized within the cell, where the emission of Auger electrons can induce damage to critical cellular components, most importantly DNA, leading to apoptosis.

Dosimetry Considerations

Accurate dosimetry is critical for planning and evaluating targeted radionuclide therapy. For ^{110}In , dosimetry calculations must consider the high linear energy transfer (LET) and short range of the emitted Auger electrons. This necessitates a microdosimetry approach, considering the subcellular distribution of the radionuclide. Pre-clinical imaging with $^{110\text{m}}\text{In}$ -labeled compounds using PET can provide valuable data on the macrodose distribution, which can be used to inform and refine microdosimetry models.

Conclusion

Indium-110 presents a compelling case for further investigation in the field of targeted radionuclide therapy, especially due to its potential as an Auger electron emitter and its theranostic relationship with ^{110m}In . While specific research on ^{110}In for therapy is currently limited, the established methodologies for other indium isotopes provide a solid foundation for initiating preclinical studies. The protocols and information provided herein are intended to serve as a valuable resource for researchers venturing into this promising area of oncology research. Rigorous optimization of these protocols for ^{110}In will be essential for advancing its potential clinical translation.

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References

- 1. www-pub.iaea.org [www-pub.iaea.org]
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